

Personal protective equipment for handling 5-Nonanone

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Compound of Interest

Compound Name: 5-Nonanone

Cat. No.: B165733

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Essential Safety and Handling Guide for 5-Nonanone

This guide provides immediate safety, handling, and disposal information for the use of **5-Nonanone** in laboratory settings. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures.

Physicochemical Properties of 5-Nonanone

Understanding the properties of **5-Nonanone** is crucial for safe handling. The following table summarizes its key physicochemical data.

Property	Value
CAS Number	502-56-7
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol [1]
Appearance	Colorless to light yellow liquid[2][3]
Boiling Point	186 - 187 °C (366.8 - 368.6 °F) @ 760 mmHg[3]
Melting Point	-50 °C (-58 °F)[3]
Flash Point	65 °C (149 °F)[3]
Density	0.826 g/mL at 25 °C
Solubility	Slightly soluble in water. Soluble in ethanol and ether.[1]

Personal Protective Equipment (PPE) Recommendations

Appropriate PPE is mandatory to minimize exposure risks when handling **5-Nonanone**. Below is a summary of recommended PPE.

PPE Category	Recommendation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3] Specific glove material performance data for 5-Nonanone is not readily available. It is recommended to consult the glove manufacturer's chemical resistance data.
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[3] If ventilation is inadequate or there is a risk of inhaling vapors, use a NIOSH-approved respirator.

Operational and Disposal Plans

Safe Handling Protocol

Adherence to a strict handling protocol is essential for laboratory safety.

Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Inspect all PPE for integrity before use.
- Have a chemical spill kit readily accessible.
- Keep away from open flames, hot surfaces, and sources of ignition.[3]

Handling:

- Wear the recommended PPE (safety goggles, gloves, lab coat).
- Avoid direct contact with skin and eyes.[3]
- Do not breathe mist, vapors, or spray.[3]
- Use only non-sparking tools.
- Keep containers tightly closed when not in use.[4]

Post-Handling:

- Wash hands thoroughly after handling.
- Clean and decontaminate the work area.
- Properly remove and dispose of contaminated PPE.

Disposal Plan

Proper disposal of **5-Nonanone** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **5-Nonanone** and any contaminated absorbent material in a suitable, closed container labeled as hazardous waste.[3]
- Container Disposal: Do not reuse empty containers. Dispose of contents and container to an approved waste disposal plant.[3][4]
- Regulatory Compliance: All disposal must be in accordance with local, regional, and national hazardous waste regulations.[3]

Emergency Procedures

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention. [3]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. [3]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention. [3]

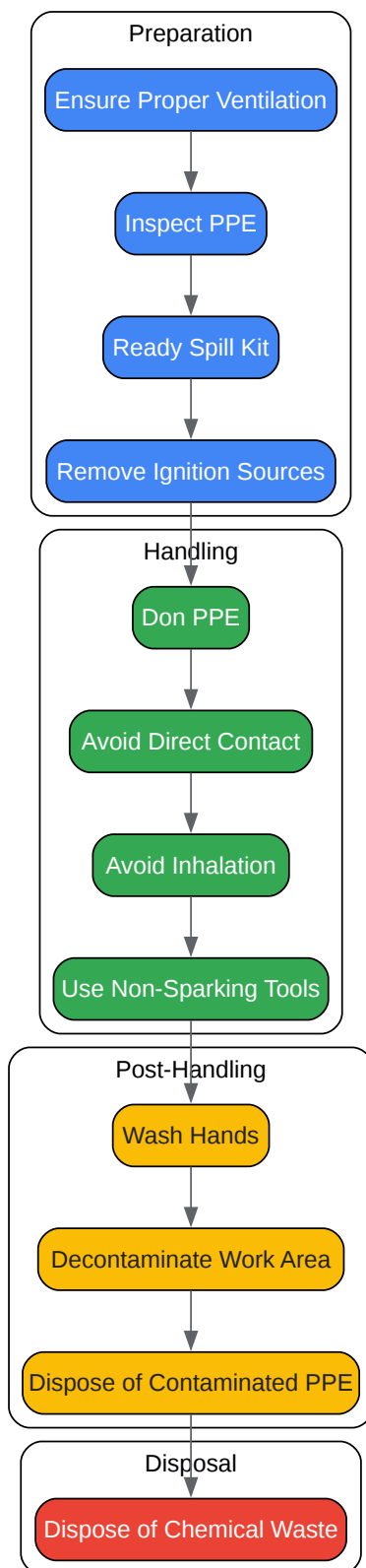
Spill Response Protocol

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Control Ignition Sources:** Remove all sources of ignition.[\[3\]](#)
- **Containment:** Use an inert absorbent material (e.g., sand, silica gel, universal binder) to contain the spill.[\[3\]](#)
- **Collection:** Carefully collect the absorbed material into a suitable, closed container for disposal.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Waste Disposal:** Dispose of the container with the absorbed material as hazardous waste.

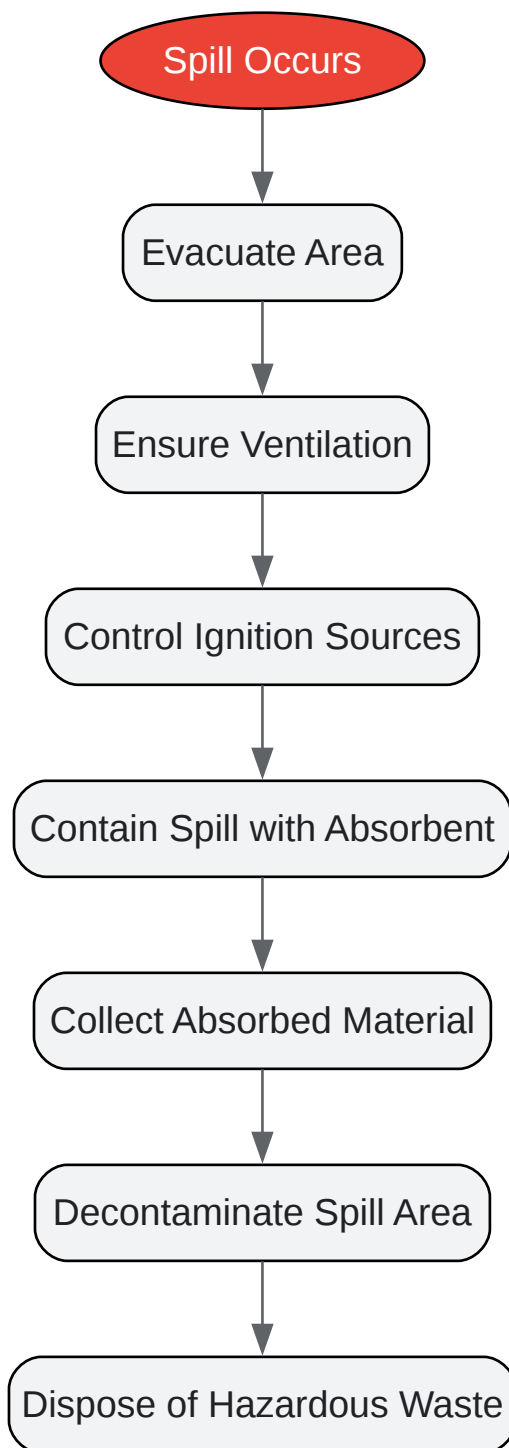
Visual Workflow Guides

The following diagrams illustrate the key workflows for handling **5-Nonanone** safely.



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Caption: Workflow for the safe handling of **5-Nonanone**.



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Caption: Step-by-step procedure for **5-Nonanone** spill response.

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